

Application Notes and Protocols for TH10785-Mediated OGG1 Activation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TH10785
Cat. No.: B11187303

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Introduction

TH10785 is a small molecule activator of 8-oxoguanine DNA glycosylase 1 (OGG1), a key enzyme in the base excision repair (BER) pathway responsible for recognizing and excising the premutagenic lesion 8-oxoguanine (8-oxoG). **TH10785** enhances the repair of oxidative DNA damage by not only increasing OGG1's intrinsic activity but also by inducing a novel β,δ -lyase function. This allows OGG1 to process apurinic/apyrimidinic (AP) sites, altering the canonical BER pathway. These application notes provide detailed protocols for utilizing **TH10785** to study and modulate OGG1 activity in various experimental settings.

Mechanism of Action

TH10785 binds directly to the active site of OGG1, establishing interactions with key amino acid residues, including phenylalanine-319 and glycine-42.[1][2][3][4] This binding event confers a new enzymatic activity to OGG1, enabling it to perform β,δ -elimination at AP sites.[1][2][5] Consequently, the repair of oxidative DNA lesions becomes dependent on polynucleotide kinase phosphatase (PNKP1) rather than the canonical AP endonuclease 1 (APE1).[3][6][7]

Quantitative Data Summary

The following tables summarize the key quantitative parameters for **TH10785** in relation to OGG1 activation.

Table 1: In Vitro Activity and Binding Affinity of **TH10785**

Parameter	Value	Notes
Optimal Concentration (de novo β,δ -elimination)	6.25 μ M	Induces efficient cleavage of AP sites by OGG1.[2][5]
Maximum Enzymatic Turnover (8-oxoA substrate)	$\sim$ 6.25 μ M	Higher concentrations may lead to substrate competition.[5]
Binding Affinity (KD) to OGG1	$5.5 \pm 1.7 \mu$ M	Determined by fluorescence spectroscopy.[5]
Binding Affinity (KD) to OGG1 + AP site analog	$1.3 \pm 0.3 \mu$ M	Indicates a preference for the ternary complex.[2][5]

Table 2: Recommended Concentrations for Cell-Based Assays

Application	Concentration	Incubation Time
Induction of OGG1 β,δ -lyase activity	0-20 μ M	72 hours
Increased DNA repair at AP sites	10 μ M	0-2 minutes
OGG1 recruitment to DNA damage	10 μ M	16 hours (pre-treatment)
Suppression of paraptosis in lens epithelial cells	10 μ M	8 hours

Experimental Protocols

Protocol 1: In Vitro OGG1 Activity Assay with TH10785

This protocol is designed to assess the activation of OGG1 and its induced β,δ -lyase activity on a DNA substrate containing an 8-oxoG lesion.

Materials:

- Recombinant human OGG1 protein
- **TH10785** (dissolved in DMSO)
- ³²P-labeled DNA oligonucleotide containing a single 8-oxoG lesion
- Reaction Buffer: 30 mM HEPES (pH 7.4), 4% glycerol
- Stop Solution: Formamide with loading dyes
- Polyacrylamide gel (20%) with 7M urea
- Phosphorimager system

Procedure:

- Prepare the reaction mixture in a final volume of 20 μ L.
- Add 1 nM of the 5'-[³²P]-labeled 8-oxoG containing DNA substrate.
- Add increasing concentrations of hOGG1 (e.g., 0.2 to 10 nM).
- Add **TH10785** to a final concentration of 6.25 μ M. For control reactions, add an equivalent volume of DMSO.^[8]
- Incubate the reaction at 37°C for 30 minutes.^[1]
- Stop the reaction by adding an equal volume of Stop Solution.
- Denature the samples by heating at 95°C for 5 minutes.
- Separate the DNA fragments by electrophoresis on a 20% denaturing polyacrylamide gel.

- Visualize the results using a phosphorimager system. The appearance of a shorter product indicates OGG1-mediated cleavage.

Protocol 2: Cellular Assay for OGG1 Recruitment to DNA Damage

This protocol describes how to assess the effect of **TH10785** on the recruitment of OGG1 to sites of oxidative DNA damage in cultured cells.

Materials:

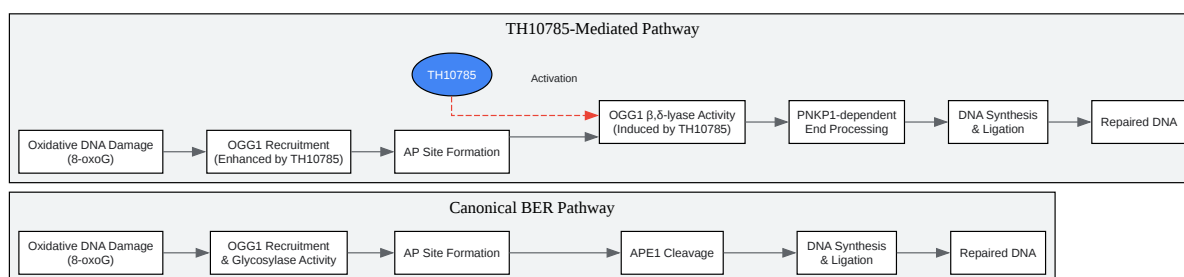
- U2OS cells stably expressing OGG1-GFP
- **TH10785** (dissolved in DMSO)
- Potassium Bromate (KBrO₃) as an oxidizing agent
- Cell culture medium and supplements
- Confocal microscope with a live-cell imaging chamber

Procedure:

- Seed U2OS OGG1-GFP cells on glass-bottom dishes suitable for microscopy.
- Allow cells to adhere and grow for 24 hours.
- Pre-treat the cells with 10 μ M **TH10785** or DMSO (vehicle control) for 16 hours.[\[8\]](#)
- Induce oxidative DNA damage by treating the cells with 20 mM KBrO₃ for 1 hour.[\[8\]](#)
- Wash the cells with fresh medium containing 10 μ M **TH10785** or DMSO.
- Mount the dish on the confocal microscope stage equipped with a live-cell chamber maintained at 37°C and 5% CO₂.
- Create localized DNA damage using a laser micro-irradiation system.

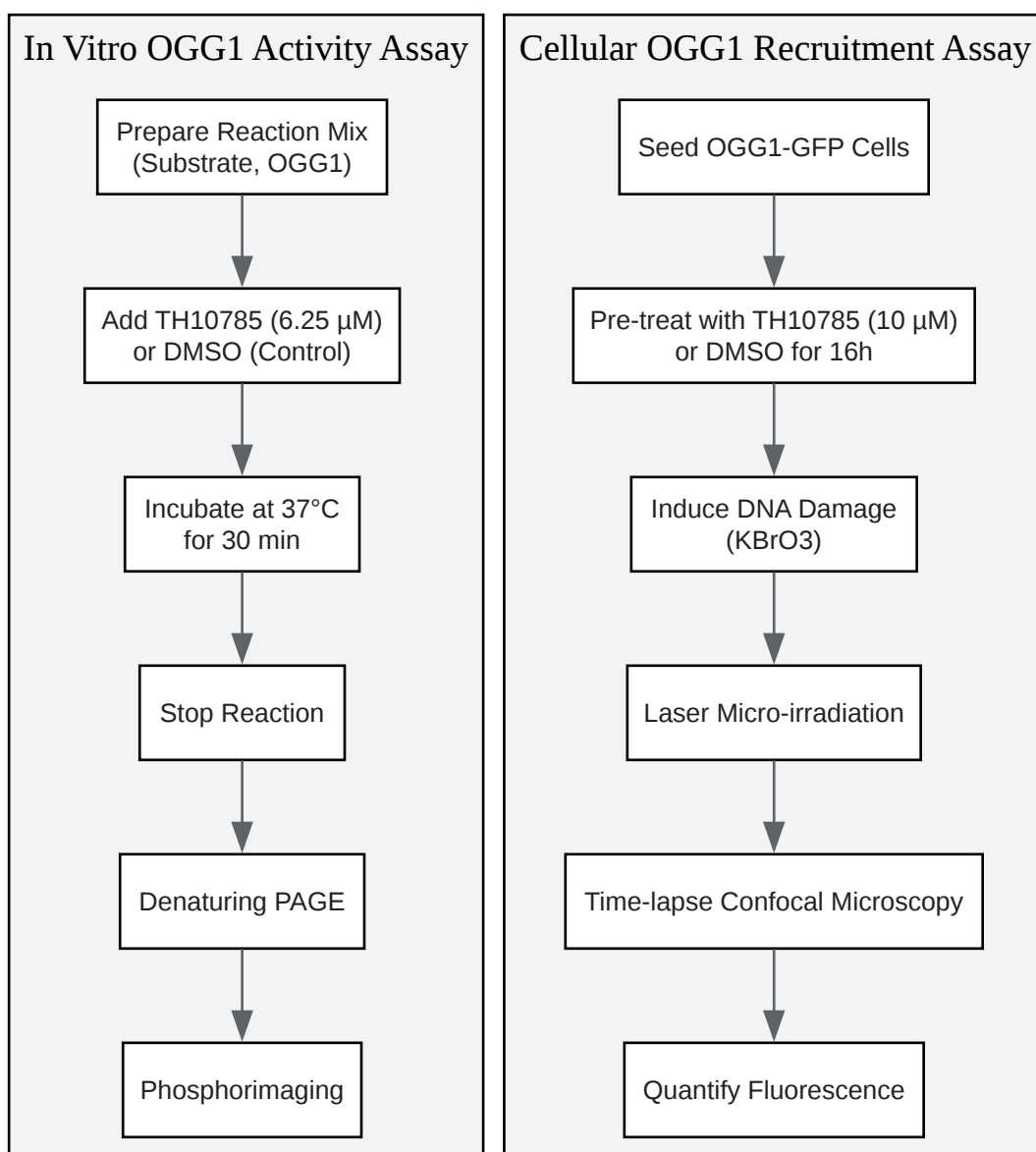
- Acquire time-lapse images of the OGG1-GFP signal at the site of laser damage.
- Quantify the fluorescence intensity at the damage site over time to determine the recruitment kinetics.

Visualizations



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Caption: **TH10785** alters the canonical Base Excision Repair pathway.



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Caption: Experimental workflows for in vitro and cellular assays.

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